

Application Notes and Protocols: G-418 for Selection in Transfection

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Compound of Interest

Compound Name: G-418

Cat. No.: B1208730

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Introduction

G-418 sulfate, an aminoglycoside antibiotic, is a powerful tool in molecular biology for the selection of eukaryotic cells.[1][2][3] Its primary application is in the generation of stable cell lines, where it eliminates non-transfected cells, allowing for the isolation and propagation of cells that have successfully integrated a gene of interest along with a neomycin resistance marker (neo).[1][4][5] This document provides a detailed overview of **G-418**'s mechanism of action, its established use in stable transfection, and explores its potential, albeit unconventional, application for the enrichment of transiently transfected cell populations.

Principle of G-418 Selection

G-418 disrupts protein synthesis in eukaryotic cells by binding to the 80S ribosome, thereby inhibiting peptide chain elongation.[1][2][6] This inhibition is cytotoxic, leading to cell death. Resistance to **G-418** is conferred by the bacterial neomycin resistance gene (neo), which encodes the enzyme aminoglycoside 3'-phosphotransferase (APH).[1][2][4] This enzyme inactivates **G-418** through phosphorylation, allowing cells expressing the neo gene to survive and proliferate in the presence of the antibiotic.

Signaling Pathway: Mechanism of G-418 Action and Resistance

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References

- 1. yeasenbio.com [yeasenbio.com]
- 2. G418 - Wikipedia [en.wikipedia.org]
- 3. G418 | Capricorn Scientific [capricorn-scientific.com]
- 4. Use and Mechanism of Geneticin(G418)_Chemicalbook [chemicalbook.com]
- 5. abo.com.pl [abo.com.pl]
- 6. invivogen.com [invivogen.com]
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